

An In-depth Technical Guide to Methyl Isochroman-1-carboxylate

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Compound of Interest

Compound Name: Methyl Isochroman-1-carboxylate

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Abstract

Methyl isochroman-1-carboxylate is a heterocyclic organic compound featuring an isochroman core functionalized with a methyl carboxylate group at the 1-position. While specific research on this particular molecule is limited, the isochroman scaffold is a constituent of various bioactive natural products and synthetic compounds, exhibiting a wide range of pharmacological activities.^{[1][2]} This guide provides a comprehensive overview of the known and predicted chemical properties of **Methyl Isochroman-1-carboxylate**, plausible synthetic routes, and potential areas of biological investigation based on the activities of related isochroman derivatives.

Chemical Properties

The fundamental chemical properties of **Methyl Isochroman-1-carboxylate** are summarized below. Direct experimental data for some properties are not readily available in the public domain; in such cases, values are inferred from closely related structures and general chemical principles.

Physical and Chemical Identity

Property	Value	Source/Reference
Molecular Formula	C ₁₁ H ₁₂ O ₃	Inferred from structure
Molecular Weight	192.21 g/mol	Inferred from structure
CAS Number	13328-86-4	-
Appearance	Colorless to pale yellow oil (predicted)	Inferred from similar compounds
Boiling Point	Not available	-
Melting Point	Not applicable (likely a liquid at STP)	Inferred from similar compounds
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, MeOH). Low solubility in water (predicted).	General chemical principles

Spectroscopic Data (Predicted)

Detailed experimental spectra for **Methyl Isochroman-1-carboxylate** are not widely published. The following table outlines the expected spectroscopic characteristics based on the analysis of the isochroman core and the methyl ester functional group.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Spectroscopy	Predicted Chemical Shifts / Frequencies
^1H NMR	* Aromatic Protons (4H): δ 7.0-7.3 ppm (multiplet) * CH-O (1H, C1-H): δ ~5.0-5.5 ppm (singlet or doublet, depending on coupling) * -OCH ₃ (3H): δ ~3.7 ppm (singlet) * -CH ₂ - (2H, C4-H): δ ~2.8-3.0 ppm (triplet or multiplet) * -CH ₂ - (2H, C3-H): δ ~4.0-4.2 ppm (triplet or multiplet)
^{13}C NMR	* C=O (ester): δ ~170-175 ppm * Aromatic Carbons: δ ~120-140 ppm * CH-O (C1): δ ~70-80 ppm * -OCH ₃ : δ ~52 ppm * -CH ₂ -O (C3): δ ~65-70 ppm * -CH ₂ - (C4): δ ~28-35 ppm
IR Spectroscopy	* C=O Stretch (ester): ~1735-1750 cm ⁻¹ (strong) * C-O Stretch (ester and ether): ~1000-1300 cm ⁻¹ (strong) * Aromatic C=C Stretch: ~1450-1600 cm ⁻¹ * Aromatic C-H Stretch: ~3000-3100 cm ⁻¹ * Aliphatic C-H Stretch: ~2850-3000 cm ⁻¹
Mass Spectrometry	* [M] ⁺ : m/z = 192.0786 (for C ₁₁ H ₁₂ O ₃) * Common Fragments: Loss of -OCH ₃ (m/z = 161), loss of -COOCH ₃ (m/z = 133)

Synthesis and Reactivity

Proposed Synthesis Workflow

A specific, detailed experimental protocol for the synthesis of **Methyl Isochroman-1-carboxylate** is not readily available. However, a plausible synthetic route can be proposed based on established methods for the synthesis of the isochroman ring system, followed by functionalization.^{[7][8]} A common approach involves the cyclization of a suitable precursor to form isochroman-1-one, which can then be converted to the target ester.



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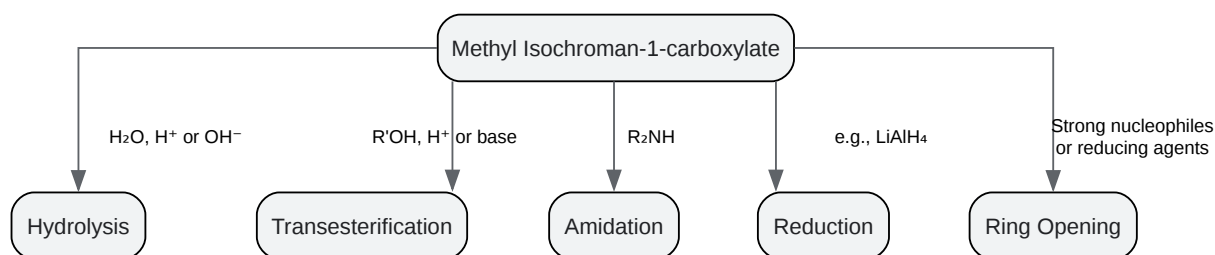
Caption: Proposed synthetic workflow for **Methyl Isochroman-1-carboxylate**.

Experimental Protocol (General Procedure):

- Synthesis of Isochroman-1-one: 2-(2-Hydroxyethyl)benzoic acid is subjected to intramolecular cyclization, often under acidic conditions (e.g., refluxing in toluene with a catalytic amount of p-toluenesulfonic acid) with azeotropic removal of water, to yield isochroman-1-one.
- Hydrolysis to Isochroman-1-carboxylic acid: The lactone (isochroman-1-one) is hydrolyzed to the corresponding carboxylic acid using standard basic hydrolysis conditions (e.g., aqueous NaOH or KOH) followed by acidification.
- Esterification: The resulting isochroman-1-carboxylic acid is esterified to the methyl ester. A common method is the Fischer esterification, involving refluxing the carboxylic acid in methanol with a catalytic amount of a strong acid (e.g., sulfuric acid).[9]

Chemical Reactivity

The reactivity of **Methyl Isochroman-1-carboxylate** is dictated by the isochroman ring system and the methyl ester functional group.



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Caption: Key chemical reactions of **Methyl Isochroman-1-carboxylate**.

- **Ester Group Reactions:** The methyl ester can undergo hydrolysis back to the carboxylic acid, transesterification with other alcohols, amidation with amines, and reduction to the corresponding primary alcohol (1-(hydroxymethyl)isochroman).
- **Isochroman Ring Reactivity:** The isochroman ring is generally stable but can be susceptible to ring-opening reactions under harsh conditions, such as with strong reducing agents or certain nucleophiles.

Biological Activity and Therapeutic Potential

While there is no specific biological data for **Methyl Isochroman-1-carboxylate**, the isochroman scaffold is present in numerous natural and synthetic compounds with a wide array of biological activities.^{[10][11]} This suggests that **Methyl Isochroman-1-carboxylate** could be a valuable starting point for medicinal chemistry programs.

Known Biological Activities of Isochroman Derivatives

Isochroman derivatives have been reported to possess a range of biological activities, including:^{[1][10][12]}

- **Antimicrobial:** Exhibiting activity against various bacteria and fungi.
- **Antitumor:** Showing cytotoxicity against several cancer cell lines.
- **Anti-inflammatory:** Demonstrating anti-inflammatory properties.
- **Antioxidant:** Acting as radical scavengers.
- **Antihypertensive:** Showing potential in regulating blood pressure.
- **Central Nervous System (CNS) Activity:** Some derivatives have shown effects on the CNS.

Caption: Reported biological activities of the isochroman scaffold.

The diverse biological profile of isochroman-containing molecules makes **Methyl Isochroman-1-carboxylate** an interesting candidate for further investigation and derivatization in drug discovery programs. The methyl ester functionality can also serve as a handle for the synthesis of a library of analogs with potentially enhanced or novel biological activities. For instance, the

ester could be converted to amides or other functional groups to explore structure-activity relationships (SAR).[12]

Conclusion

Methyl Isochroman-1-carboxylate is a molecule of interest due to its core isochroman structure, which is associated with a wide range of biological activities. While specific experimental data for this compound is sparse, this guide provides a comprehensive overview based on established chemical principles and data from related compounds. The presented synthetic route offers a viable path for its preparation, and the predicted spectroscopic data can aid in its characterization. The diverse bioactivities of the isochroman class of compounds highlight the potential of **Methyl Isochroman-1-carboxylate** as a scaffold for the development of new therapeutic agents. Further experimental investigation into the synthesis, characterization, and biological evaluation of this compound is warranted.

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